

Application Notes and Protocols: Preparation of Ferristatin II Stock Solution in DMSO

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Compound of Interest

Compound Name: *Ferristatin II*

Cat. No.: *B1232241*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ferristatin II is a small molecule inhibitor of iron uptake. It functions by inducing the degradation of transferrin receptor protein 1 (TfR1), a key protein involved in cellular iron import.^{[1][2]} This compound is a valuable tool for studying iron metabolism and has potential applications in conditions where iron dysregulation is a factor. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of a **Ferristatin II** stock solution using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

A summary of the key quantitative data for **Ferristatin II** is provided in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	$C_{34}H_{25}N_9O_7S_2 \cdot 2Na$	[1][2]
Formula Weight	781.7 g/mol	[1][2]
Purity	>95%	[1]
Appearance	Solid	[1][2]
Storage of Solid	-20°C	[2]
In Vitro IC ₅₀	~12 µM (for iron uptake inhibition in HeLa cells)	[1][3]
Recommended Stock Concentration	10 mM in DMSO	N/A
Storage of Stock Solution	-20°C for short-term, -80°C for long-term	[4]

Signaling Pathway of Ferristatin II

Ferristatin II exerts its biological effect by targeting the transferrin receptor 1 (TfR1). The binding of **Ferristatin II** to TfR1 leads to the degradation of the receptor, thereby inhibiting cellular iron uptake.



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Caption: Signaling pathway of **Ferristatin II**.

Experimental Protocol: Preparation of 10 mM Ferristatin II Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ferristatin II** in DMSO.

Materials:

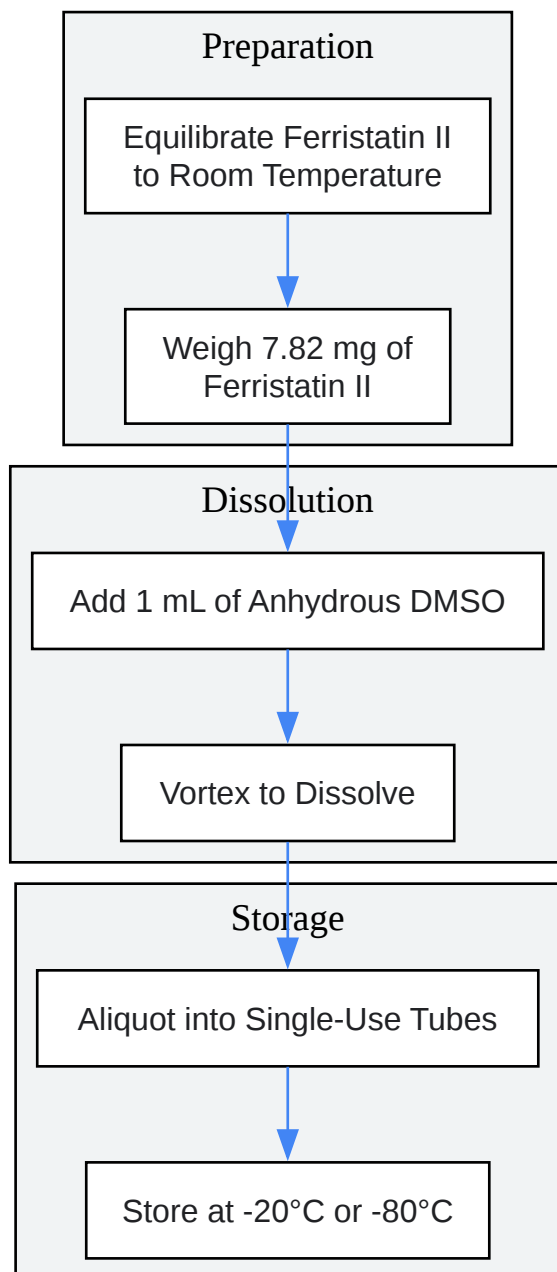
- **Ferristatin II** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes
- Sterile pipette and tips
- Vortex mixer

Procedure:

- **Pre-weighing Preparation:** Before opening, allow the vial of **Ferristatin II** to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing Ferristatin II:** Carefully weigh out 7.82 mg of **Ferristatin II** solid using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
 - **Calculation:** To prepare a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Formula Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times 781.7 \text{ g/mol} = 7.817 \text{ mg}$
- **Adding DMSO:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Ferristatin II** solid.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.^[5] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.

- Storage: Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to one year).[4] When ready to use, thaw an aliquot at room temperature and dilute it to the desired working concentration in the appropriate cell culture medium or buffer.

Workflow for Preparing **Ferristatin II** Stock Solution



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Caption: Workflow for preparing **Ferristatin II** stock solution.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Ferristatin II** and DMSO.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with caution.[6]
- Work in a well-ventilated area or a chemical fume hood.

Conclusion

This protocol provides a standardized method for the preparation of **Ferristatin II** stock solutions in DMSO, which is essential for ensuring the accuracy and reproducibility of experimental results. Adherence to these guidelines will aid researchers in effectively utilizing this inhibitor in their studies of iron metabolism and related cellular processes. In published studies, DMSO has been used as a vehicle control in in vitro experiments with **Ferristatin II**. [3] [7]

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